

2-(1-Aziridiny)ethyl methacrylate molecular weight and formula verification

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Compound of Interest

Compound Name: 2-(1-Aziridiny)ethyl methacrylate

Cat. No.: B1614665

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Technical Guide: 2-(1-Aziridiny)ethyl methacrylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical properties of **2-(1-Aziridiny)ethyl methacrylate**, a bifunctional monomer with applications in polymer synthesis and drug delivery systems.

Core Chemical Data

The fundamental molecular properties of **2-(1-Aziridiny)ethyl methacrylate** are summarized below. This data is essential for stoichiometric calculations in synthesis and for analytical characterization.

Property	Value	Source
Molecular Formula	C8H13NO2	[1]
Molecular Weight	155.19 g/mol	[1][2]
Exact Mass	155.19	[1]
CAS Number	6498-81-3	[1][2]

Experimental Protocols

Detailed experimental procedures are crucial for the successful application of **2-(1-Aziridinyl)ethyl methacrylate** in research and development. Below are generalized protocols for its polymerization, a common application.

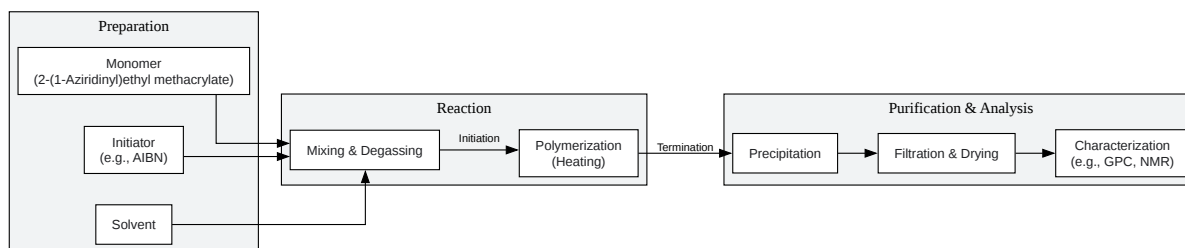
Free-Radical Polymerization:

A prevalent method for polymerizing vinyl monomers like **2-(1-Aziridinyl)ethyl methacrylate** is free-radical polymerization.

- Initiators: Azo compounds, such as Azobisisobutyronitrile (AIBN), or peroxides like benzoyl peroxide (BPO), are commonly used as thermal initiators.[\[2\]](#)
- Procedure Outline:
 - Dissolve the **2-(1-Aziridinyl)ethyl methacrylate** monomer and the chosen initiator in a suitable solvent.
 - Purge the reaction mixture with an inert gas (e.g., nitrogen or argon) to remove oxygen, which can inhibit polymerization.
 - Heat the mixture to a temperature appropriate for the decomposition of the initiator to generate free radicals.
 - Maintain the reaction at the desired temperature for a specified period to allow for polymer chain growth.
 - Terminate the polymerization by cooling the reaction mixture or by adding a radical scavenger.
 - Isolate and purify the resulting polymer, for example, by precipitation in a non-solvent followed by filtration and drying.

Logical Workflow for Polymer Synthesis

The following diagram illustrates a generalized workflow for the synthesis of a polymer using **2-(1-Aziridinyl)ethyl methacrylate**.



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Caption: Workflow for the free-radical polymerization of **2-(1-Aziridinyl)ethyl methacrylate**.

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